

# Personal protective equipment for handling 3-Ethoxyaniline

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## Compound of Interest

Compound Name: 3-Ethoxyaniline

Cat. No.: B147397

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## Essential Safety and Handling Guide for 3-Ethoxyaniline

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **3-Ethoxyaniline** in a laboratory setting. The following information is intended for researchers, scientists, and professionals in drug development to ensure the safe management of this chemical.

## Hazard Identification and Safety Data

**3-Ethoxyaniline** is a toxic chemical that requires careful handling to prevent exposure. It is harmful if swallowed, toxic in contact with skin, and toxic if inhaled.[1][2][3] Prolonged or repeated exposure may cause damage to organs.[1][2][4] It is also suspected of causing genetic defects and may cause an allergic skin reaction.

Physical and Chemical Properties:

Property	Value
Molecular Formula	C <sub>8</sub> H <sub>11</sub> NO
Molecular Weight	137.18 g/mol [2]
Appearance	Dark red liquid[1]
Boiling Point	248 °C (lit.)[2]
Density	1.032 g/mL at 25 °C (lit.)[2]
Flash Point	113 °C (235.4 °F) - closed cup[2][3]

## GHS Hazard Classification:

Hazard Class	Category
Acute Toxicity, Oral	3[2][3]
Acute Toxicity, Dermal	3[2][3]
Acute Toxicity, Inhalation	3[2][3]
Specific Target Organ Toxicity (Repeated Exposure)	2[2][3]

## Personal Protective Equipment (PPE)

Appropriate PPE is mandatory when handling **3-Ethoxyaniline** to minimize exposure. The level of PPE required depends on the scale and nature of the work being conducted.

Recommended PPE for Handling **3-Ethoxyaniline**:

Scale of Operation	Engineering Controls	Hand Protection	Eye/Face Protection	Respiratory Protection	Protective Clothing
Small Scale (e.g., <10g)	Fume hood	Chemical-resistant gloves (Nitrile or Neoprene) [5]	Safety glasses with side shields or safety goggles[5]	Not generally required if handled in a fume hood	Laboratory coat
Medium Scale (e.g., 10g - 100g)	Fume hood	Double-gloving with chemical-resistant gloves	Chemical splash goggles and a face shield[5]	NIOSH-approved respirator with organic vapor cartridges[1]	Chemical-resistant apron or coveralls over a lab coat[5]
Large Scale (e.g., >100g)	Closed system or glove box	Heavy-duty chemical-resistant gloves	Full-face respirator with appropriate cartridges	NIOSH-approved supplied-air respirator	Full-body chemical-resistant suit[6]

## Operational Plan: Weighing and Solution Preparation Protocol

This protocol outlines the step-by-step procedure for safely weighing **3-Ethoxyaniline** and preparing a solution.

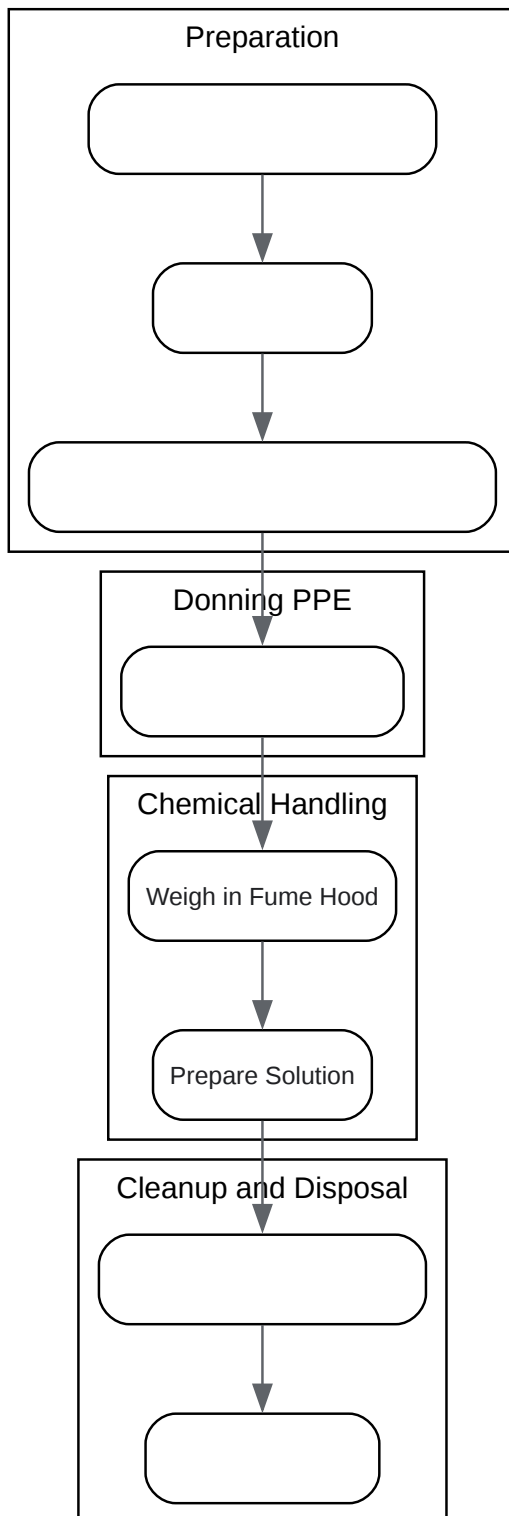
Methodology:

- Preparation:
  - Ensure a chemical fume hood is operational and the work area is clean and uncluttered.
  - Gather all necessary materials: **3-Ethoxyaniline**, solvent, glassware, balance, and appropriate PPE.
  - Verify that an emergency shower and eyewash station are accessible.

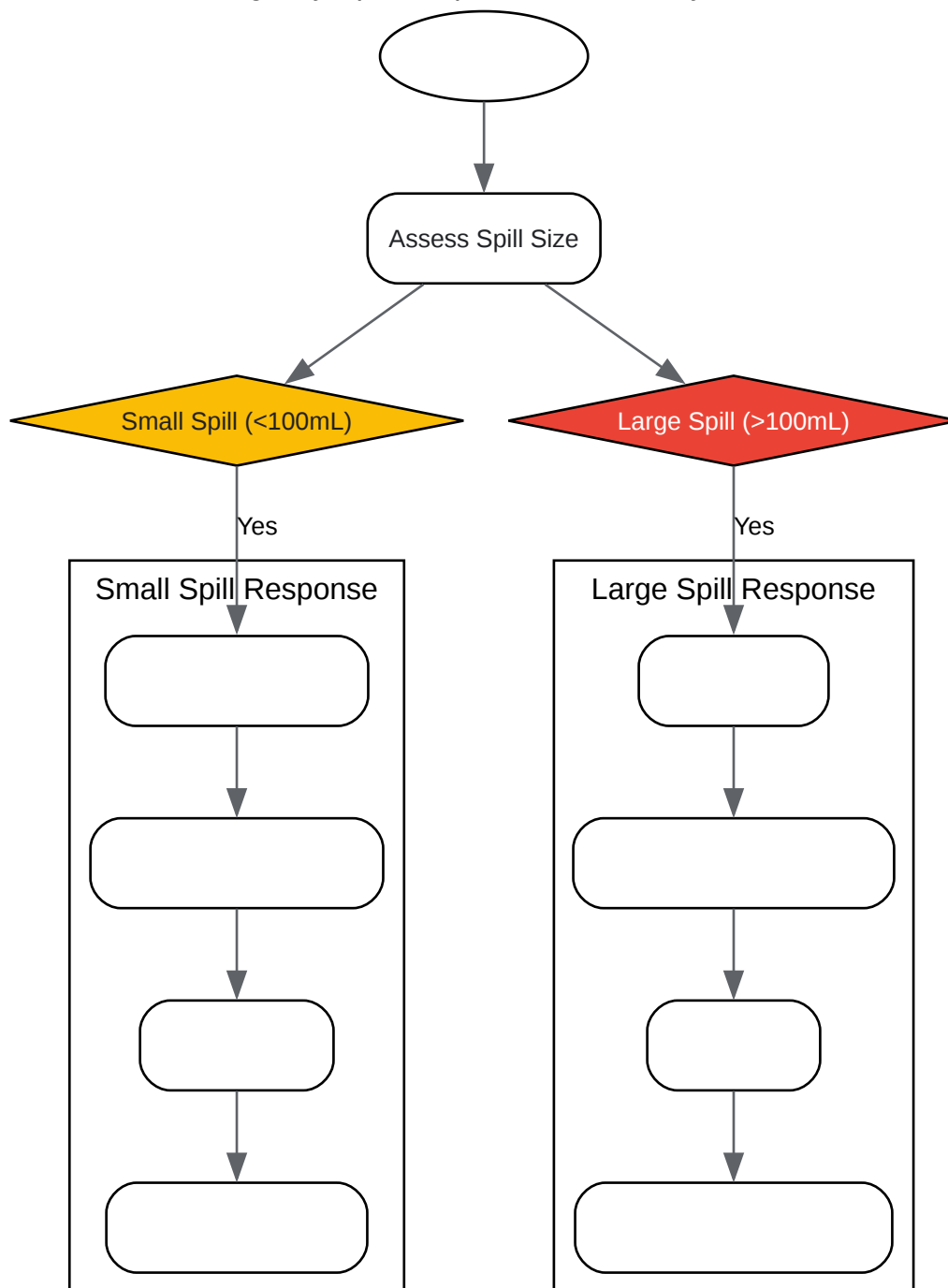
- Donning PPE:
  - Put on all required PPE as specified in the table above for the appropriate scale of operation.
- Weighing:
  - Place a calibrated balance inside the fume hood.
  - Use a tared, sealed container (e.g., a vial with a septum cap) to weigh the **3-Ethoxyaniline**.
  - Slowly and carefully transfer the desired amount of the liquid chemical into the container using a clean pipette.
  - Immediately seal the container to prevent vapor release.
  - Record the weight.
- Solution Preparation:
  - In the fume hood, add the desired solvent to a separate, appropriate piece of glassware (e.g., a volumetric flask).
  - Using a syringe, carefully draw the weighed **3-Ethoxyaniline** from its container and slowly add it to the solvent.
  - Rinse the original container with a small amount of solvent and add the rinsing to the bulk solution to ensure a complete transfer.
  - Cap the flask and mix gently.
- Cleanup:
  - Decontaminate all non-disposable equipment that came into contact with **3-Ethoxyaniline** using an appropriate solvent (e.g., ethanol), followed by soap and water.[\[1\]](#)

- Dispose of all contaminated disposable materials in a designated hazardous waste container.

## Workflow for Handling 3-Ethoxyaniline



## Emergency Spill Response for 3-Ethoxyaniline



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